

# commercial suppliers and available purity grades of 1,3,5-Triisopropylbenzene

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## Compound of Interest

Compound Name: 1,3,5-Triisopropylbenzene

Cat. No.: B165165

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An In-depth Technical Guide to **1,3,5-Triisopropylbenzene** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,3,5-triisopropylbenzene** (TIPB), a versatile aromatic hydrocarbon. The document details its commercial availability, purity grades, synthesis, and key applications in research and development, particularly within the pharmaceutical and specialty chemical sectors.

## Commercial Availability and Purity

**1,3,5-Triisopropylbenzene** is available from a range of commercial suppliers, with purity grades typically suitable for laboratory synthesis and further manufacturing. High-purity grades are essential for applications in the pharmaceutical and specialty chemicals industries where stringent quality standards are required<sup>[1]</sup>.

Supplier	Purity Grade(s)	Notes
Sigma-Aldrich	95% <a href="#">[2]</a>	Also employed as a micelle expander in the synthesis of mesoporous silica. <a href="#">[2]</a>
Thermo Scientific Chemicals	95%, ≥94.0% (GC) <a href="#">[3]</a> <a href="#">[4]</a>	Available in various quantities. <a href="#">[3]</a> <a href="#">[4]</a>
Chem-Impex	≥ 95% (GC) <a href="#">[5]</a>	-
MedChemExpress	98.70%, 98.15% <a href="#">[6]</a> <a href="#">[7]</a>	Marketed as a probe molecule for assessing zeolite materials. <a href="#">[6]</a>
ChemScene	≥95% <a href="#">[8]</a>	-
Simson Pharma Limited	High Purity	Accompanied by a Certificate of Analysis. <a href="#">[9]</a>
SARA Research & Development Centre	Industrial Grade	For electronic, polymer, and pharmaceutical uses. <a href="#">[10]</a>

## Physicochemical Properties

**1,3,5-Triisopropylbenzene** is a colorless liquid known for its unique structure, which imparts properties like high thermal stability and low volatility.[\[5\]](#)

Property	Value
CAS Number	717-74-8[2][3][5][11]
Molecular Formula	C <sub>15</sub> H <sub>24</sub> [3][5][11]
Molecular Weight	204.35 g/mol [2][5][11]
Boiling Point	232-236 °C[2][5]
Density	0.845 - 0.854 g/mL at 25 °C[2][5]
Refractive Index	n <sub>20/D</sub> 1.488[2][5]
Melting Point	-7 °C[5]
Flash Point	87 °C (closed cup)[2]

## Synthesis and Purification Protocols

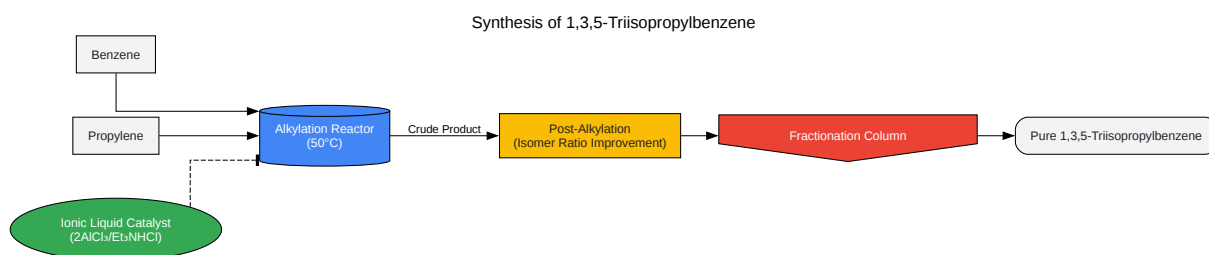
### Synthesis via Friedel-Crafts Alkylation using Ionic Liquids

A common method for synthesizing **1,3,5-triisopropylbenzene** is the alkylation of benzene with propylene.[12] The use of ionic liquids as catalysts has been explored to optimize this process.

Experimental Protocol:

- Catalyst: 2AlCl<sub>3</sub>/Et<sub>3</sub>NHCl ionic liquid is identified as a preferred catalyst.[12]
- Reactants: Benzene and propylene.
- Reaction Conditions:
  - Ionic Liquid Volume Ratio: 0.1[12]
  - Reaction Temperature: 50 °C[12]
  - Propylene Flow Rate: 3.50 mL/s[12]

- Procedure: The alkylation reaction is carried out under the specified conditions. A moderate post-alkylation step can be employed to increase the ratio of the desired 1,3,5-isomer to the 1,2,4-isomer.[12]
- Purification: Pure **1,3,5-triisopropylbenzene** is obtained through fractionation of the product mixture.[12]



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Caption: Synthesis workflow of **1,3,5-Triisopropylbenzene**.

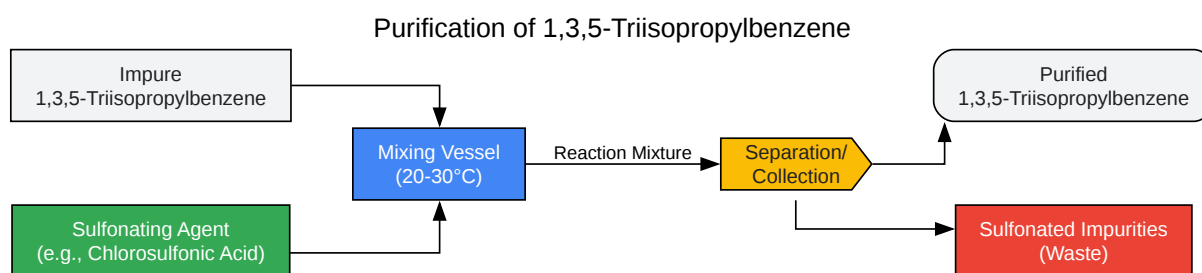
## Purification of 1,3,5-Triisopropylbenzene

A patented method describes the purification of impure **1,3,5-triisopropylbenzene** by removing isomeric impurities.

Experimental Protocol:

- Starting Material: Impure **1,3,5-triisopropylbenzene** containing isomers like 1,2,4-triisopropylbenzene.
- Reagent: A sulfonating agent, preferably chlorosulfonic acid, is used.[13] The amount is approximately 20 mol percent relative to the impure starting material.[13]

- Procedure:
  - Combine the impure **1,3,5-triisopropylbenzene** and the sulfonating agent in a suitable reaction vessel (e.g., a round-bottomed flask) to form a reaction mixture.[13]
  - Mix the reaction mixture by stirring or shaking at a temperature of about 0 °C or above, preferably between 20 °C and 30 °C.[13] The sulfonating agent will selectively react with the more reactive isomers.
  - Collect the purified **1,3,5-triisopropylbenzene**, which remains unreacted.[13]



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Caption: Purification workflow for **1,3,5-Triisopropylbenzene**.

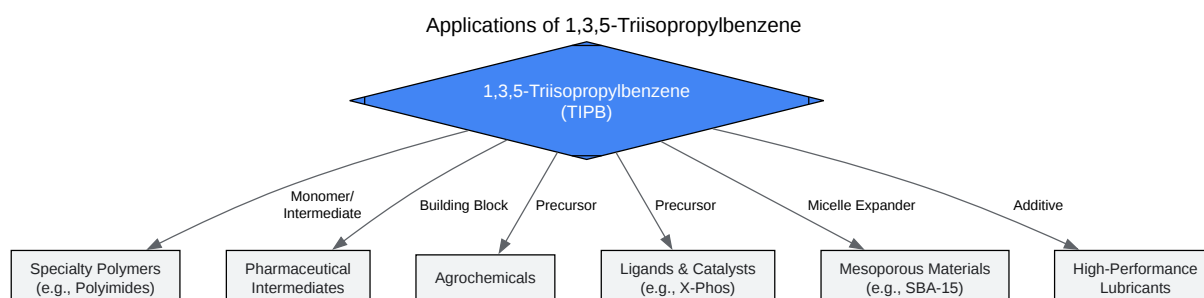
## Applications in Research and Development

The unique structure of **1,3,5-triisopropylbenzene**, with its bulky isopropyl groups, provides significant steric hindrance and thermal stability, making it a valuable compound in various fields.[14][15]

- **Chemical Intermediate:** It is a key building block in the synthesis of more complex molecules. [1][15] It serves as a precursor for ligands and catalysts, such as Bret Phos and X-Phos, and is used to synthesize 2,4,6-triisopropyl-benzenesulfonyl chloride.[3][14]
- **Pharmaceutical and Agrochemical Synthesis:** In the pharmaceutical and agrochemical industries, it is used as a starting material or intermediate for developing new active

compounds.[1][10][14] Its structure can be leveraged for steric control in complex organic reactions.[14]

- Polymer Science: TIPB is used as a monomer or intermediate in the production of specialty polymers and high-performance materials like polyimides, enhancing thermal stability and chemical resistance.[5][14]
- Solvent Applications: It serves as a non-polar solvent in organic synthesis.[5]
- Lubricants: It is used in the formulation of high-performance lubricants and additives due to its thermal stability.[3][5]
- Materials Science: It has been employed as a swelling agent or micelle expander in the synthesis of highly ordered mesoporous silica, such as SBA-15.[2]



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Caption: Key application areas of **1,3,5-Triisopropylbenzene**.

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